

# CAS number 97966-02-4 properties and suppliers

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## Compound of Interest

Compound Name: 3-Chloro-5-iodo-pyridin-2-ol

Cat. No.: B1321761

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An In-depth Technical Guide to CAS Number 97966-02-4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and commercial availability of the chemical compound identified by CAS number 97966-02-4. The information is compiled from various chemical and supplier databases.

## Chemical Identity and Properties

The compound with CAS number 97966-02-4 is chemically known as **3-Chloro-5-iodo-pyridin-2-ol**. It is a halogenated pyridine derivative.

Table 1: General Chemical Properties

Property	Value	Source
CAS Number	97966-02-4	[1][2][3][4]
IUPAC Name	3-chloro-5-iodo-1H-pyridin-2-one	[3]
Synonyms	3-chloro-5-iodopyridin-2-ol, 3-chloro-2-hydroxy-5-iodopyridine	[1][5]
Molecular Formula	C5H3ClINO	[2][3][4]
Molecular Weight	255.44 g/mol	[2][3][4][6]
Canonical SMILES	<chem>C1=C(C(=O)NC=C1I)Cl</chem>	[3]

Table 2: Physicochemical Properties

Property	Value	Source
Appearance	Light yellow to yellow solid	[2]
Storage Temperature	2-8°C, protect from light	[2]
Purity	Typically offered at ≥95%	[6][7][8]

Note: Detailed experimental data on other physicochemical properties such as melting point, boiling point, and solubility are not consistently reported across public sources.

## Synthesis

While detailed experimental protocols for the synthesis of **3-Chloro-5-iodo-pyridin-2-ol** are not extensively published in readily accessible literature, it is understood to be synthesized from precursor molecules. One available resource indicates its synthesis involves iodine and 5-chloro-6... (the full precursor name is not provided in the snippet).[5] For specific and detailed synthesis protocols, researchers are advised to consult specialized chemical synthesis literature or contact custom synthesis providers.

## Research Applications and Signaling Pathways

Currently, there is a notable lack of publicly available research literature detailing the specific applications of **3-Chloro-5-iodo-pyridin-2-ol** in drug development or its involvement in biological signaling pathways. This compound is primarily categorized as a building block for organic synthesis.<sup>[7][8]</sup> Its utility would likely be in the synthesis of more complex molecules for screening in drug discovery programs.

Due to the absence of published research on its biological activity, no signaling pathway diagrams or detailed experimental protocols for its use in biological assays can be provided at this time.

## Commercial Availability

**3-Chloro-5-iodo-pyridin-2-ol** is available from a variety of chemical suppliers, indicating its accessibility for research and development purposes. The compound is typically sold in quantities ranging from milligrams to kilograms.

Table 3: Selected Suppliers

Supplier	Location	Notes
Angel Pharmatech Ltd.	-	Offers the compound with product number AG161975.
Bide Pharmatech Ltd.	-	Listed as a supplier.[1]
BLD Pharmatech Co., Limited	Cincinnati, OH, USA	Offers the compound with product number BD313991 and 95%+ purity.
ChemicalBook	-	A platform listing multiple suppliers.[1]
MolCore	-	Specializes in high-purity manufacturing of this compound.[4]
Shanghai Macklin Biochemical Co., Ltd	Shanghai, China	Provides various package sizes from 100mg to 5g.
BOC Sciences	-	Offers the compound as a building block with 98% purity (Catalog: BB077041).[7]
EON Biotech	-	Lists the compound for sale.[9]
ND Pharma & Biotech	-	An industrial supplier with a broad catalog of chemical entities.[10]

This is not an exhaustive list. Researchers are encouraged to consult various chemical supplier directories for additional options and to request quotations for current pricing and availability.

## Logical Workflow for Procurement

For researchers interested in acquiring this compound, the following workflow is recommended.

Caption: A typical workflow for sourcing and procuring chemical reagents.

## Conclusion

CAS number 97966-02-4, or **3-Chloro-5-iodo-pyridin-2-ol**, is a readily available chemical intermediate. While its physicochemical properties are partially documented, there is a significant gap in the public domain regarding its specific applications in drug discovery, detailed experimental protocols, and its effects on biological pathways. Researchers interested in this molecule will find it accessible for synthetic chemistry endeavors, but its biological role remains an open area for investigation.

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